

Compound of Interest

Compound Name: 2-Amino-4-methoxy-5-nitrobenzonitrile
Cat. No.: B597350

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive review of **2-Amino-4-methoxy-5-nitrobenzonitrile**, a key chemical intermediate. Due to the limited d

Introduction

2-Amino-4-methoxy-5-nitrobenzonitrile is a substituted aromatic compound containing amino, methoxy, nitro, and nitrile functional groups. While s

Physicochemical Properties (Inferred)

Quantitative data for **2-Amino-4-methoxy-5-nitrobenzonitrile** is not readily available. The following table summarizes the known properties of struct

Property
CAS Number
Molecular Formula
Molecular Weight
Melting Point
Appearance
Solubility

Synthesis and Experimental Protocols

Direct experimental protocols for the synthesis of **2-Amino-4-methoxy-5-nitrobenzonitrile** have not been reported in the reviewed literature. Howeve

Proposed Synthetic Pathway

A potential route to synthesize **2-Amino-4-methoxy-5-nitrobenzonitrile** could start from 2-amino-4-methoxybenzonitrile. The key step would be the i

```
digraph "Synthetic Pathway for 2-Amino-4-methoxy-5-nitrobenzonitrile" {
    graph [rankdir="LR", splines=ortho, nodesep=0.5];
    node [shape=box, style=rounded, fontname="Arial", fontsize=10, fontcolor="#202124", fillcolor="#F1F3F4", color="#34A853"];
    edge [fontname="Arial", fontsize=9, color="#34A853"];

    "2-Amino-4-methoxybenzonitrile" -> "Intermediate" [label="Nitrating Agent\n(e.g., HNO3/H2SO4)"];
    "Intermediate" -> "2-Amino-4-methoxy-5-nitrobenzonitrile" [label="Purification"];
}
```

Applications in Research and Development

Given its structure, **2-Amino-4-methoxy-5-nitrobenzonitrile** is a promising intermediate for the synthesis of a

- **Pharmaceutical Synthesis:** The amino group can be acylated, alkylated, or used in cyclization reactions to form various pharmaceutical compounds.
- **Dye and Pigment Industry:** Aromatic amines are common precursors in the synthesis of azo dyes.^[6] The chromophore of azo dyes is often derived from aromatic amines.

Safety and Handling

Specific toxicity data for **2-Amino-4-methoxy-5-nitrobenzonitrile** is not available. However, based on the known properties of similar compounds, it is important to handle this material with care.

- **Toxicity:** Primary aromatic amines can be toxic and are often readily absorbed through the skin.^[7] Nitroaromatic compounds may also exhibit toxicity.
- **Handling:** Standard laboratory safety precautions should be followed. This includes the use of personal protective equipment (PPE) such as gloves, lab coats, and eye protection when handling this material.

Conclusion

While direct experimental data on **2-Amino-4-methoxy-5-nitrobenzonitrile** is limited, a comprehensive technical

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